

Technical Guide: (3-Bromopyridin-2-yl)methanol-d2 for Advanced Analytical Applications

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Compound of Interest

Compound Name: (3-Bromopyridin-2-yl)methanol-d2

Cat. No.: B15556842

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data, a plausible synthetic route, and the application of **(3-Bromopyridin-2-yl)methanol-d2** as an internal standard in quantitative analysis. Given the limited availability of direct experimental data for the deuterated species, this guide leverages data from its non-deuterated analog, (3-Bromopyridin-2-yl)methanol, and established chemical principles to provide a robust resource for researchers.

Spectroscopic Data

(3-Bromopyridin-2-yl)methanol-d2 is primarily utilized as an internal standard in mass spectrometry-based quantitative studies.^[1] Its key feature is its mass difference compared to the non-deuterated analyte, while maintaining nearly identical chromatographic and ionization properties.^{[2][3]}

Mass Spectrometry

The mass spectrum of (3-Bromopyridin-2-yl)methanol is characterized by the isotopic pattern of bromine (79Br and 81Br in approximately a 1:1 ratio). For the deuterated analog, the molecular

ion peaks would be shifted by +2 Da.

Table 1: Predicted Mass Spectrometry Data

Species	Adduct	Predicted m/z	Notes
(3-Bromopyridin-2-yl)methanol	[M+H] ⁺	187.97	Based on C ₆ H ₆ BrNO[4]
[M+Na] ⁺	209.95	Based on C ₆ H ₆ BrNO[4]	
(3-Bromopyridin-2-yl)methanol-d ₂	[M+H] ⁺	189.98	Predicted
[M+Na] ⁺	211.96	Predicted	

NMR Spectroscopy

The ¹H NMR spectrum of **(3-Bromopyridin-2-yl)methanol-d₂** is expected to be similar to its non-deuterated counterpart, with the notable absence of the signal corresponding to the methylene protons. The hydroxyl proton signal would also be absent if the deuteration includes this position or if the spectrum is acquired in a deuterated solvent that allows for D/H exchange. Spectroscopic data for the non-deuterated analog is available.[5]

Table 2: ¹H NMR Spectroscopic Data (Predicted for **(3-Bromopyridin-2-yl)methanol-d₂** in CDCl₃)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.45	d	1H	H6
~7.85	d	1H	H4
~7.20	dd	1H	H5
Signal Absent	-	-	-CD ₂ OH
Signal Absent/Broad	-	-	-OH

Table 3: ¹³C NMR Spectroscopic Data (Predicted for (3-Bromopyridin-2-yl)methanol-d₂ in CDCl₃)

Chemical Shift (ppm)	Assignment
~158	C2
~142	C6
~139	C4
~127	C5
~120	C3
~63 (quintet, low intensity)	-CD ₂ OH

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by the pyridine ring vibrations. The most significant change in the spectrum of the deuterated compound will be the appearance of C-D stretching vibrations and the absence of the corresponding C-H stretching vibrations for the methylene group.

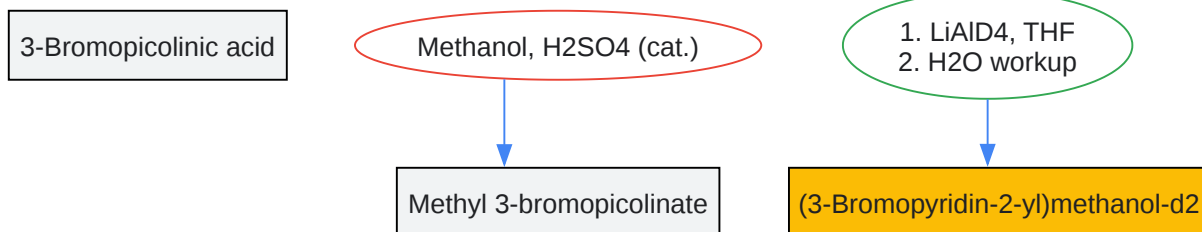
Table 4: Key IR Absorptions (Predicted)

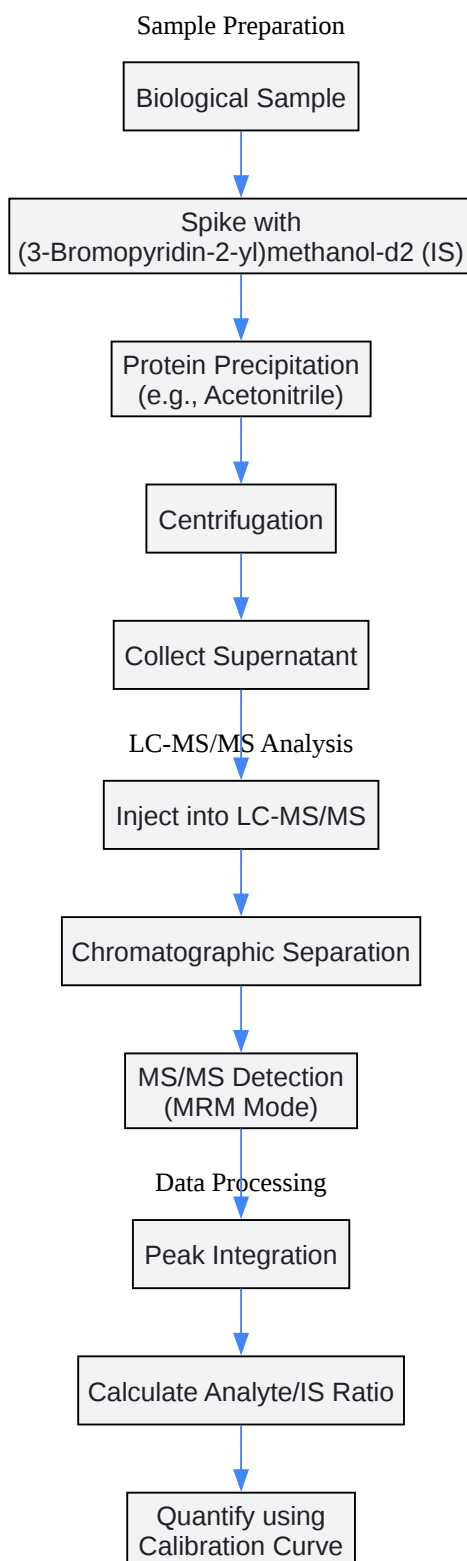
Wavenumber (cm ⁻¹)	Functional Group	Notes
~3300	O-H stretch	Broad
~3100-3000	Aromatic C-H stretch	
~2200-2100	C-D stretch	Characteristic for the deuterated methylene group
~1600, ~1450	Pyridine ring C=C, C=N stretch	
~1050	C-O stretch	

Experimental Protocols

Proposed Synthesis of (3-Bromopyridin-2-yl)methanol-d₂

A plausible and efficient method for the synthesis of **(3-Bromopyridin-2-yl)methanol-d₂** is the reduction of a suitable carboxylic acid ester, such as methyl 3-bromopicolinate, with a deuterated reducing agent like lithium aluminum deuteride (LiAlD₄).





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